

# 10-Propionylphenothiazine chemical structure and properties

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## Compound of Interest

Compound Name: **10-Propionylphenothiazine**

Cat. No.: **B015418**

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## An In-depth Technical Guide to 10-Propionylphenothiazine

### Abstract

**10-Propionylphenothiazine**, a derivative of the phenothiazine heterocyclic system, represents a significant scaffold in medicinal chemistry. Phenothiazines are a well-established class of compounds known for a wide range of biological activities, primarily as antipsychotic agents that antagonize dopamine receptors.[1][2] The addition of a propionyl group at the N-10 position of the phenothiazine core modifies its physicochemical properties and pharmacological profile, leading to a diverse array of potential applications. This guide provides a comprehensive technical overview of **10-Propionylphenothiazine**, covering its chemical structure, physicochemical properties, synthesis and purification, detailed spectral analysis, pharmacological context, and essential safety protocols. This document is intended for researchers, chemists, and drug development professionals engaged in the study and application of heterocyclic compounds.

## Chemical Identity and Physicochemical Properties

**10-Propionylphenothiazine**, with the chemical name 1-(10H-Phenothiazin-10-yl)propan-1-one, is a solid, white to off-white compound.[3] The core structure consists of a tricyclic phenothiazine nucleus, where the nitrogen atom at position 10 is acylated with a propionyl

group. This structural modification is crucial as it influences the molecule's steric and electronic properties, thereby affecting its interaction with biological targets.

### 1.1. Chemical Structure

- Molecular Formula: C<sub>15</sub>H<sub>13</sub>NOS
- Molecular Weight: 255.33 g/mol [3]
- CAS Number: 6622-75-9[3]
- IUPAC Name: 1-(10H-phenothiazin-10-yl)propan-1-one

### 1.2. Physicochemical Data

The physicochemical properties of a compound are critical for its handling, formulation, and biological activity. The data for **10-Propionylphenothiazine** is summarized below.

Property	Value	Source
Melting Point	91-92 °C	ChemicalBook[3]
Boiling Point (Predicted)	476.9 ± 15.0 °C	ChemicalBook[3]
Density (Predicted)	1.249 ± 0.06 g/cm <sup>3</sup>	ChemicalBook[3]
pKa (Predicted)	-3.91 ± 0.20	ChemicalBook[3]
XLogP3	4.3	PubChem[4]
Solubility	Soluble in Acetone, Chloroform, DMSO, Ethyl Acetate	ChemicalBook[3]
Appearance	White to Off-White Solid	ChemicalBook[3]

## Synthesis and Purification Workflow

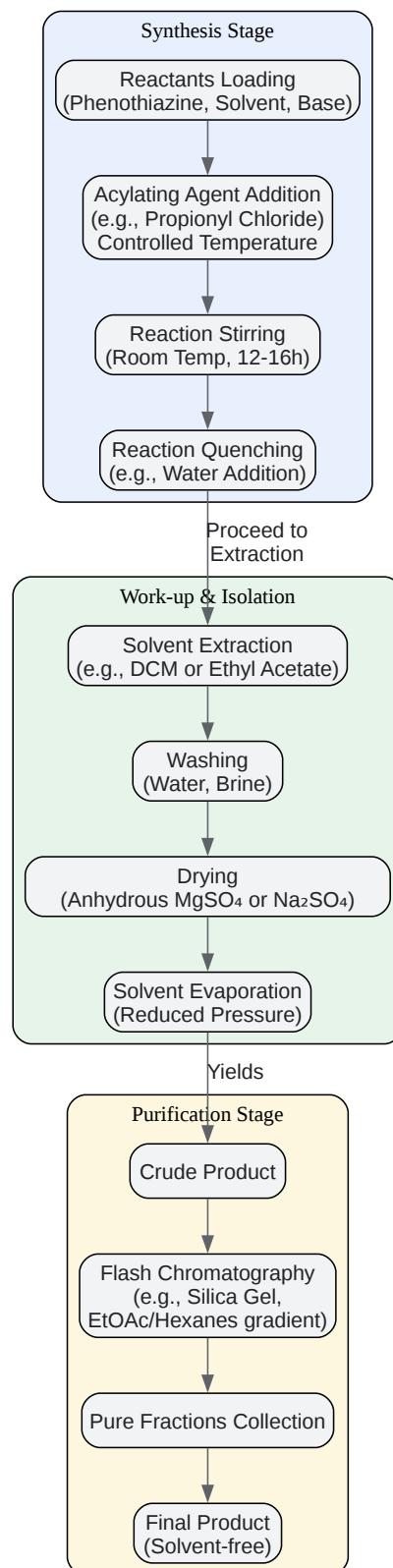
The synthesis of **10-Propionylphenothiazine** is typically achieved through the N-acylation of the phenothiazine core. This reaction is a standard procedure in organic synthesis, but

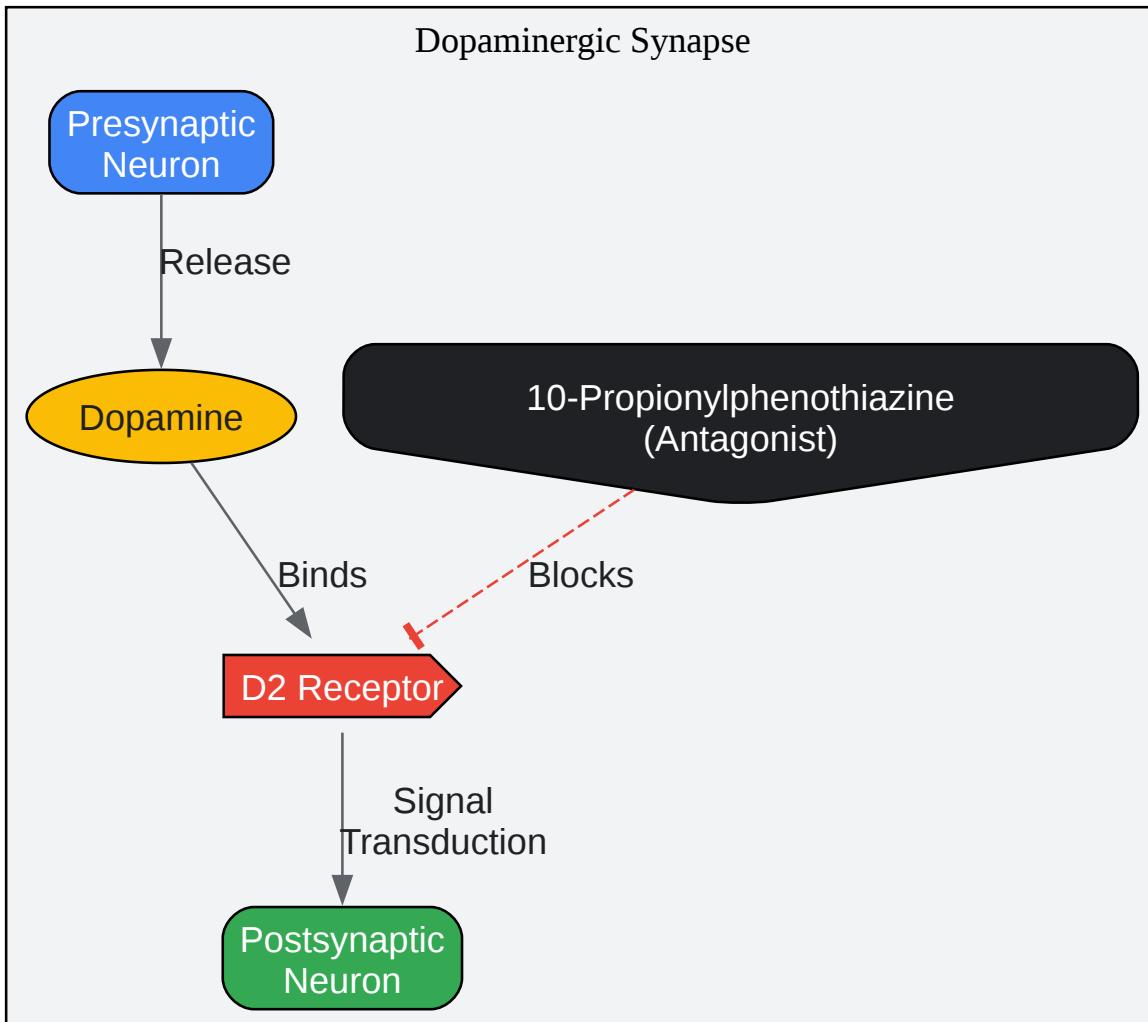
optimization is key to achieving high yield and purity.

### 2.1. Synthetic Rationale and Strategy

The most direct route involves the reaction of phenothiazine with an acylating agent, such as propionyl chloride or propionic anhydride, in the presence of a base. The base serves to deprotonate the secondary amine of the phenothiazine, forming a more nucleophilic phenothiazinate anion that readily attacks the electrophilic carbonyl carbon of the acylating agent. The choice of solvent and base is critical to prevent side reactions and facilitate product isolation.

Below is a generalized workflow for the synthesis and subsequent purification of **10-Propionylphenothiazine**.





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